

Personal protective equipment for handling 2-Amino-5-phenyl-3-furonitrile

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Compound of Interest

Compound Name: 2-Amino-5-phenyl-3-furonitrile

Cat. No.: B081530

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Essential Safety and Handling Guide for 2-Amino-5-phenyl-3-furonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Amino-5-phenyl-3-furonitrile** (CAS No. 14742-32-6). Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

2-Amino-5-phenyl-3-furonitrile is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. It is crucial to use appropriate Personal Protective Equipment (PPE) to minimize risk.

Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[[1](#)]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.[[1](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]

The following table summarizes the required PPE for handling this compound.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Conforming to EN166 (EU) or NIOSH (US) standards.
Hand Protection	Chemical-resistant gloves	Inspected prior to use. Must satisfy EU Directive 89/686/EEC and the standard EN 374.
Respiratory Protection	Full-face respirator	Use if exposure limits are exceeded or irritation is experienced.
Body Protection	Fire/flame resistant and impervious clothing	To be worn when handling the substance.

Safe Handling and Storage Protocol

Proper handling and storage procedures are vital to prevent accidental exposure and maintain the chemical's stability.

Operational Plan:

- Engineering Controls: Always handle **2-Amino-5-phenyl-3-furonitrile** in a well-ventilated area, preferably within a chemical fume hood. Ensure that eyewash stations and safety

showers are readily accessible.

- Personal Decontamination: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the designated handling area.
- Material Handling: As this is a solid, avoid the formation of dust and aerosols. Use non-sparking tools to prevent ignition.
- Spill Procedures: In case of a spill, avoid dust formation. Do not breathe vapors, mist, or gas. Ensure adequate ventilation and evacuate personnel to safe areas.

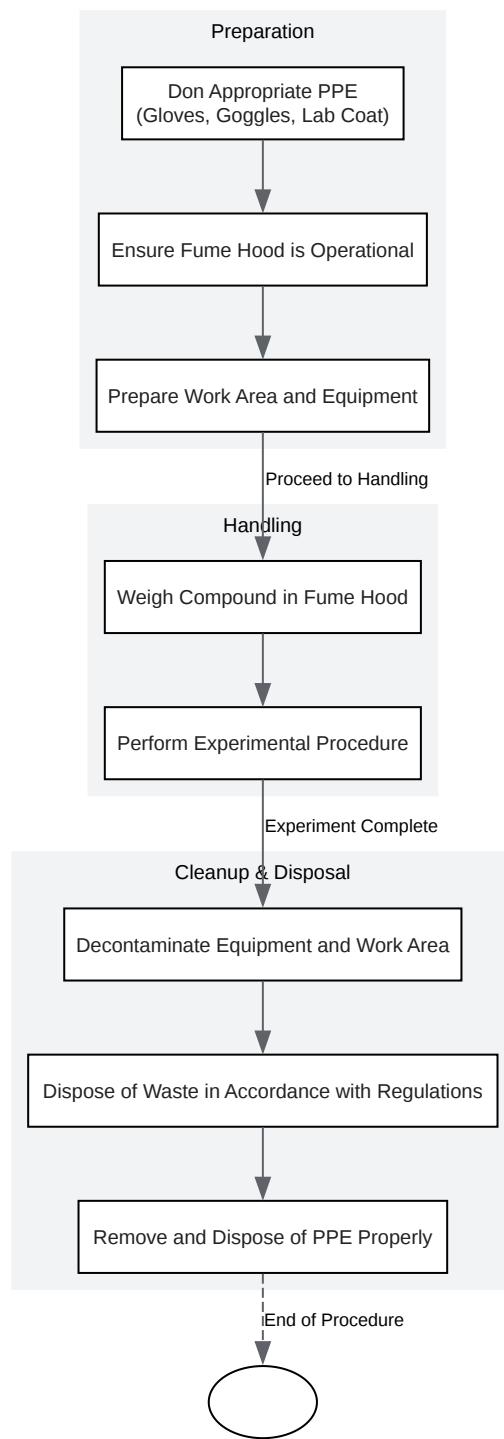
Storage Plan:

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Incompatibilities: Keep away from strong oxidizing agents.

Experimental Workflow for Safe Handling

The following diagram illustrates the step-by-step procedure for the safe handling of **2-Amino-5-phenyl-3-furonitrile** in a laboratory setting.

Experimental Workflow for Handling 2-Amino-5-phenyl-3-furonitrile

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for 2-Amino-5-phenyl-3-furonitrile.**

Disposal Plan

Proper disposal of **2-Amino-5-phenyl-3-furonitrile** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of the contents and container to an approved waste disposal plant. Adhere to all local, state, and federal regulations.
- Contaminated Packaging: Treat contaminated packaging as you would the chemical itself.
- Disposal Method: Do not allow the product to enter drains. Disposal must be in accordance with official regulations.

By strictly following these guidelines, researchers and scientists can safely handle **2-Amino-5-phenyl-3-furonitrile**, minimizing personal risk and ensuring a safe laboratory environment.

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References

- 1. 2-Amino-5-phenyl-3-furonitrile | 14742-32-6 [sigmaaldrich.com]
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